

Physical and chemical properties of tribenzyl phosphite

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Compound of Interest

Compound Name: Tribenzyl phosphite

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Tribenzyl Phosphite: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tribenzyl phosphite, with the chemical formula $C_{21}H_{21}O_3P$, is an organophosphorus compound that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its unique reactivity makes it a valuable reagent in various chemical transformations, including the synthesis of flame retardants, plasticizers, and as a precursor to other organophosphorus compounds.^[3] This technical guide provides a detailed overview of the physical and chemical properties of **tribenzyl phosphite**, along with experimental protocols for its synthesis and key reactions.

Physical and Chemical Properties

Tribenzyl phosphite is a colorless liquid or solid with a boiling point of 142°C.^[4] It is sensitive to moisture and should be handled under anhydrous conditions.^[4] The compound's properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₁ O ₃ P	[1][2]
Molecular Weight	352.36 g/mol	[4]
Appearance	Colorless liquid or solid	[4]
Boiling Point	142°C	[4]
Melting Point	180-195°C (Note: This value from one supplier appears unusually high and may be inaccurate)	[5]

Spectroscopic Data

Spectrum Type	Data
¹ H NMR	Conforms to structure
¹³ C NMR	Data not readily available in searched sources
³¹ P NMR	Data not readily available in searched sources
IR Spectroscopy	Data not readily available in searched sources
Mass Spectrometry	Data not readily available in searched sources

Experimental Protocols

Synthesis of Tribenzyl Phosphite

A common method for the synthesis of **tribenzyl phosphite** involves the reaction of phosphorus trichloride with benzyl alcohol in the presence of an acid scavenger, such as triethylamine.[3]

Materials:

- Phosphorus trichloride (PCl₃)
- Benzyl alcohol

- Triethylamine
- Anhydrous organic solvent (e.g., petroleum ether, anhydrous ether)
- Stirring reactor
- Dropping funnel
- Apparatus for filtration and distillation under reduced pressure

Procedure:[3]

- Under stirring, add the organic solvent and phosphorus trichloride to the reactor.
- Cool the mixture to 0-10°C.
- Slowly add triethylamine dropwise, maintaining the temperature between 0-10°C.
- After the addition of triethylamine is complete, stir the mixture for 15-60 minutes at 0-10°C.
- Add benzyl alcohol dropwise, again maintaining the temperature at 0-10°C.
- After the addition of benzyl alcohol, continue stirring at this temperature for 15-60 minutes.
- Allow the reaction mixture to warm to 20-30°C and stir for 10-20 hours.
- Filter the mixture to remove the triethylamine hydrochloride salt.
- Wash the filtrate successively with water, 10% sodium bicarbonate solution, and saturated sodium chloride solution.
- Collect the organic phase and dry it over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
- Remove the solvent by distillation under reduced pressure at 40-50°C.
- Purify the crude product by flash column chromatography.

- Concentrate the eluate under reduced pressure at 40-50°C to yield pure **tribenzyl phosphite**.

Chemical Reactions

Tribenzyl phosphite undergoes several important chemical reactions characteristic of phosphite esters.

Hydrolysis

Phosphite esters are susceptible to hydrolysis, which involves the cleavage of the P-O bond.^[1]
^[6] The reaction is catalyzed by both acids and bases.^[6]

Oxidation

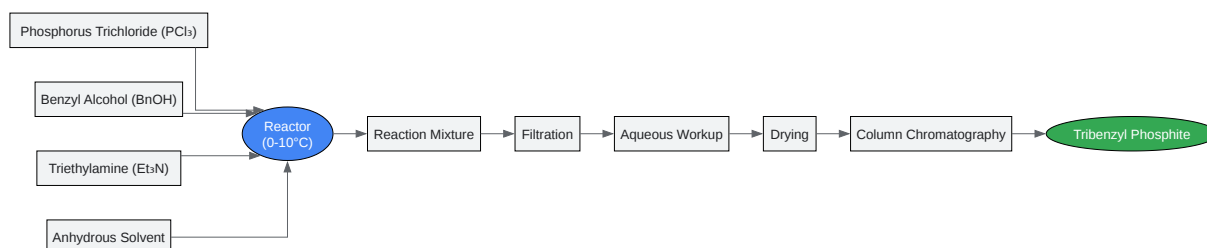
Tribenzyl phosphite can be oxidized to the corresponding tribenzyl phosphate. This is a common reaction for phosphites.

Arbuzov Reaction

The Arbuzov reaction is a key transformation of phosphite esters. It involves the reaction of a trialkyl phosphite with an alkyl halide to form a phosphonate.^{[7][8][9][10]} The reaction proceeds via an S_N2 attack of the nucleophilic phosphorus on the alkyl halide, forming a phosphonium intermediate, which then undergoes dealkylation by the halide ion.^[10]

Visualizations

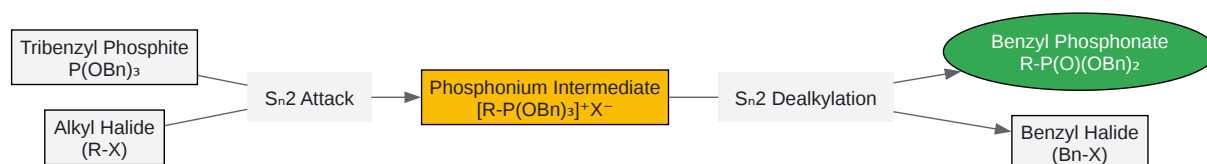
Synthesis of Tribenzyl Phosphite



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Caption: Synthesis of **Tribenzyl Phosphite** Workflow.

Arbuzov Reaction Mechanism



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Caption: Generalized Arbuzov Reaction Mechanism.

Safety and Handling

Tribenzyl phosphite is classified as a skin and eye irritant and may cause respiratory irritation. [2] It is harmful if swallowed. [11] Appropriate personal protective equipment, including gloves

and safety glasses, should be worn when handling this compound.[11][12] It should be stored in a cool, dry, and well-ventilated area away from incompatible substances.[12]

Conclusion

Tribenzyl phosphite is a valuable reagent in organic chemistry with a range of applications. This guide provides a consolidated resource for its physical and chemical properties, synthesis, and key reactions, intended to support researchers and professionals in the fields of chemistry and drug development. Further investigation into its spectroscopic characterization and the experimental conditions for its various reactions would be beneficial for a more complete understanding of this compound.

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